

Aromoline's Potency Benchmarked Against Known Butyrylcholinesterase Inhibitors

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Compound of Interest

Compound Name: Aromoline

Cat. No.: B1218392

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This guide provides a comparative analysis of the inhibitory potency of **Aromoline**, a bisbenzylisoquinoline alkaloid, against the enzyme butyrylcholinesterase (BuChE). Due to the limited availability of direct quantitative data for **Aromoline**'s IC₅₀ value against BuChE, this comparison leverages qualitative assessments and quantitative data from structurally similar bisbenzylisoquinoline alkaloids. This information is presented alongside data for well-established BuChE inhibitors to provide a comprehensive benchmark.

Comparative Potency of Aromoline and Other Inhibitors

While a specific IC₅₀ value for **Aromoline**'s inhibition of butyrylcholinesterase is not readily available in the reviewed literature, its potential as a BuChE inhibitor can be inferred from studies on related compounds. Bisbenzylisoquinoline alkaloids as a class are recognized for their inhibitory activity against cholinesterases. One study on the inhibition of histamine release ranked the potency of several bisbenzylisoquinoline alkaloids, suggesting the relative activity of these compounds.

For a quantitative comparison, this guide includes IC₅₀ values for other bisbenzylisoquinoline alkaloids and standard BuChE inhibitors.

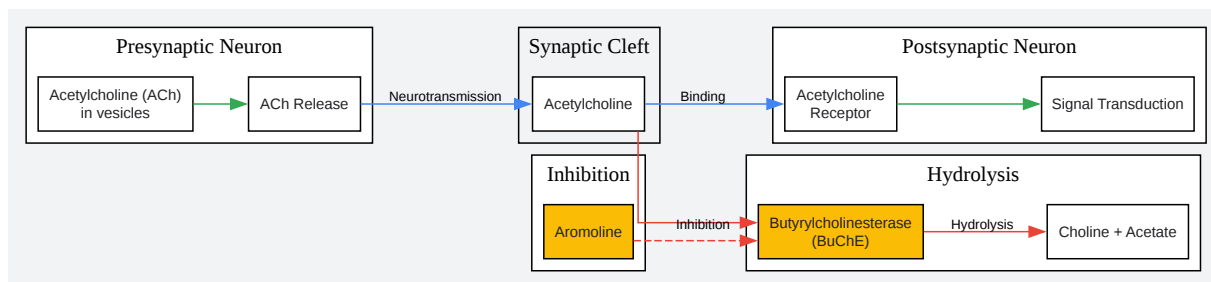
Compound	Type	Target	IC50 Value
Aromoline	Bisbenzylisoquinoline Alkaloid	Butyrylcholinesterase	Data not available
Homoaromoline	Bisbenzylisoquinoline Alkaloid	Butyrylcholinesterase	Data not available
Fangchinoline	Bisbenzylisoquinoline Alkaloid	Butyrylcholinesterase	No inhibitory activity
Tetrandrine	Bisbenzylisoquinoline Alkaloid	Butyrylcholinesterase	No inhibitory activity
Cyclanoline	Bisbenzylisoquinoline Alkaloid	Butyrylcholinesterase	246.65 ± 5.46 µM[1]
Rivastigmine	FDA-approved AChE/BuChE Inhibitor	Butyrylcholinesterase	~1.70 µM - 34.4 nM[2][3]
Donepezil	FDA-approved AChE Inhibitor	Butyrylcholinesterase	Potent inhibitor[3]
Ethopropazine hydrochloride	Selective BuChE Inhibitor	Butyrylcholinesterase	1.70 ± 0.53 µM[3]

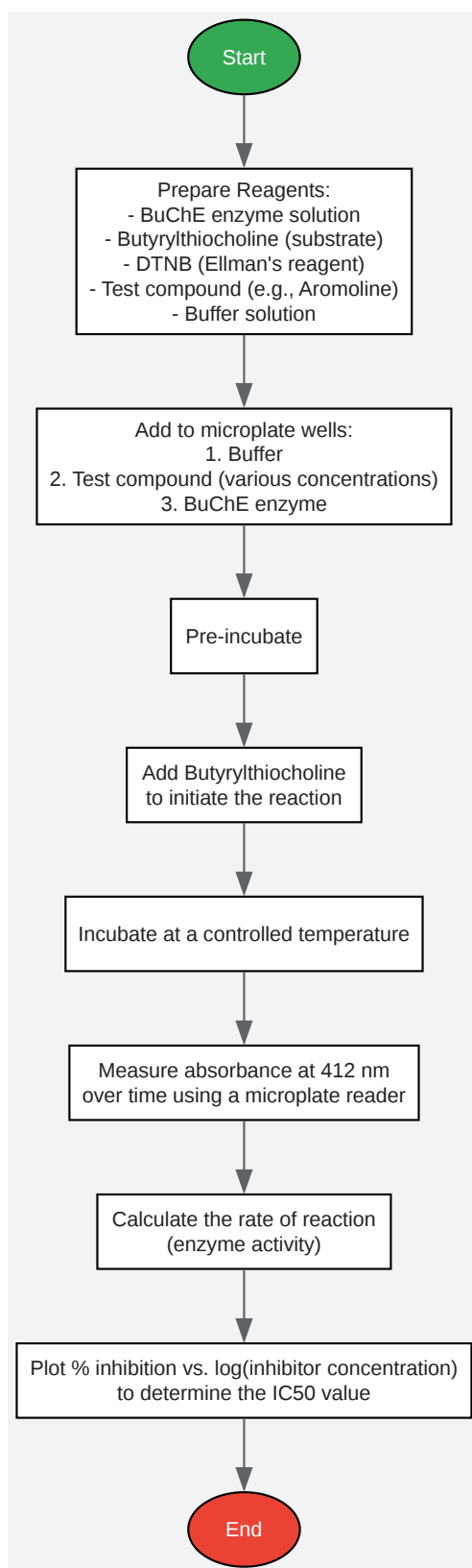
Note: The inhibitory activity of Fangchinoline and Tetrandrine on BuChE was found to be negligible in the cited study[1]. The potency of Rivastigmine and Donepezil can vary based on experimental conditions.

Butyrylcholinesterase in Cholinergic Signaling

Butyrylcholinesterase plays a significant role in cholinergic signaling by hydrolyzing the neurotransmitter acetylcholine. While acetylcholinesterase (AChE) is the primary enzyme responsible for this function at synaptic clefts, BuChE is found in plasma and various tissues, including the brain, and can also hydrolyze acetylcholine.[4][5][6] Its role becomes particularly important in conditions like Alzheimer's disease, where AChE activity is reduced.[7][8]

Below is a diagram illustrating the role of BuChE in cholinergic signaling.





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